

A Comprehensive Technical Guide to the Physicochemical Properties of Potassium Cetyl Phosphate Powder

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Compound of Interest

Compound Name: POTASSIUM CETYL
PHOSPHATE

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of the core physicochemical properties of **potassium cetyl phosphate** (PCP), an anionic surfactant widely utilized as a primary oil-in-water (O/W) emulsifier in the pharmaceutical, cosmetic, and personal care industries.[1][2][3] Its structural similarity to natural skin phospholipids confers high skin compatibility and mildness, making it a preferred ingredient in formulations for sensitive skin and advanced drug delivery systems.[1][4] This guide consolidates key quantitative data, details relevant experimental methodologies, and visualizes fundamental processes to support research and development activities.

Core Physicochemical Data

Potassium cetyl phosphate is the potassium salt of a complex mixture of phosphoric acid esters of cetyl alcohol.[5] It typically appears as a white to beige, practically odorless powder.[4][6] The quantitative properties of **potassium cetyl phosphate** powder are summarized in the tables below. Variations in reported values can be attributed to differences in analytical methodologies, sample purity, and the specific ratio of mono- and di-ester forms in commercial preparations.[4][7]

Table 1: Identification and Structural Properties

| Property | Value | Source(s) |
|-------------------|---|--------------|
| IUPAC Name | Potassium hexadecyl hydrogen phosphate | [4][8] |
| CAS Number | 17026-85-6, 19035-79-1, 84861-79-0 | [2][4][6][8] |
| Molecular Formula | C ₁₆ H ₃₄ KO ₄ P | [4][8][9] |
| Molecular Weight | 360.51 g/mol | [4][8] |

| Appearance | White to off-white or beige powder/granules |[4][6][10][11] |

Table 2: Thermodynamic and Physical Properties

| Property | Value | Source(s) |
|----------------------------|--|------------------------|
| Melting Point | 60 - 167°C (wide range reported) | [1][4][10][12][13][14] |
| Density / Specific Gravity | 1.1 - 1.2 g/cm ³ (at 20-25°C) | [4][10][14] |
| Flash Point | >110°C | [4] |

| Boiling Point | >200°C |[14] |

Table 3: Solubility and Solution Properties

| Property | Value | Source(s) |
|--------------------------|--|----------------|
| Solubility Profile | Dispersible in hot water; soluble in ethanol and glycols; insoluble in oils. | [4][6][10][13] |
| Water Solubility | 18.6 mg/L at 20°C; 129.1 mg/L at 25°C (est.) | [2][4] |
| pH (1% aqueous solution) | 6.5 - 8.5 | [4][6][12] |

| Log P (Octanol-Water) | 2.66 [\[4\]](#) |

Table 4: Surfactant and Formulation Properties

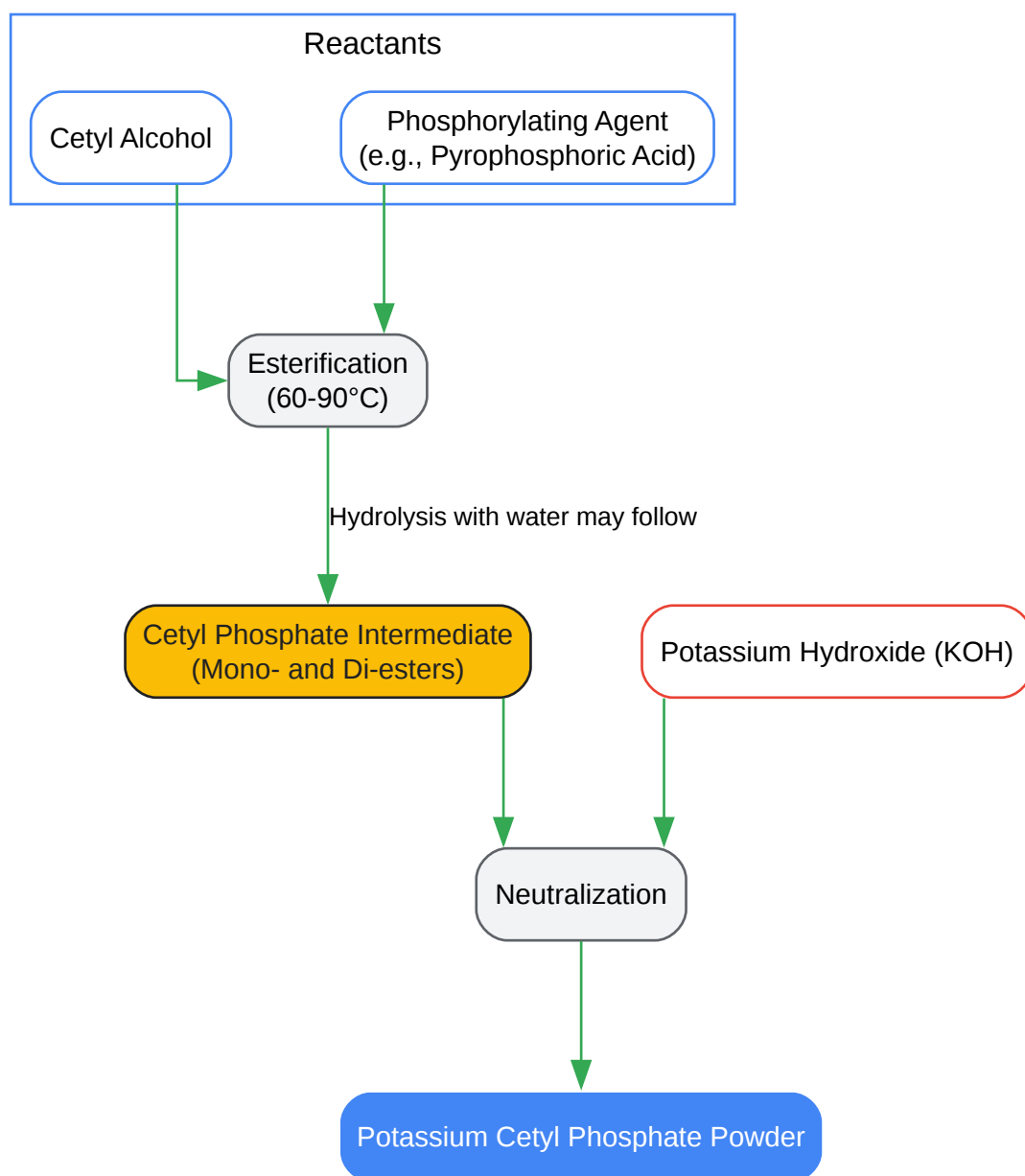
| Property | Value | Source(s) |
|------------------------------|------------------------------------|--|
| Critical Micelle Conc. (CMC) | 0.1–0.5 mM (pH dependent) | [4] |
| Surface Tension Reduction | Approx. 40 mN/m | [4] |
| HLB Value | 10 - 14 (reported range) | [6] [9] |
| Acid Value | 72 - 155 mg KOH/g (range reported) | [4] [6] [15] |
| Purity (by HPLC) | ≥98.0% | [10] |
| Max. Moisture Content | ≤0.5% - 2.5% | [6] [10] |

| Max. Heavy Metals | ≤10 ppm [\[10\]](#) |

Experimental Protocols & Methodologies

The characterization of **potassium cetyl phosphate** involves a range of analytical techniques to determine its identity, purity, and functional properties.

2.1 Synthesis The industrial synthesis of **potassium cetyl phosphate** is typically a two-step process.[\[4\]](#)[\[13\]](#) First, cetyl alcohol is reacted with a phosphorylating agent, such as pyrophosphoric or polyphosphoric acid, at elevated temperatures (60-90°C) to form a mixture of mono- and dicetyl phosphoric acid esters.[\[4\]](#)[\[16\]](#) The resulting mixture is then neutralized with potassium hydroxide to yield the final potassium salt.[\[4\]](#)[\[13\]](#)[\[14\]](#)



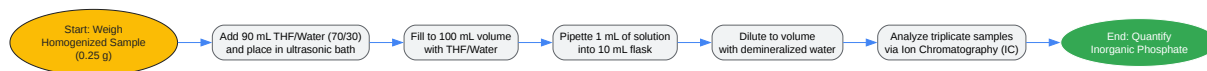
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Synthesis Pathway of **Potassium Cetyl Phosphate**.

2.2 Determination of Impurities Controlling impurities such as free cetyl alcohol and inorganic phosphate is critical for product performance and stability.

- Free Cetyl Alcohol: Quantified using Gas Chromatography (GC) with Flame Ionization Detection (FID), as referenced in patent literature.[16]

- Inorganic Phosphate: Determined by Ion Chromatography (IC) with a conductivity detector. [16][17] The sample is dissolved in a tetrahydrofuran/water mixture, sonicated, diluted, and then analyzed.[16][17]



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Workflow for Inorganic Phosphate Analysis.[16][17]

2.3 Determination of Surfactant Properties

- Critical Micelle Concentration (CMC): The CMC is a fundamental parameter indicating the concentration at which surfactant molecules self-assemble into micelles.[18] While specific methods for PCP are not detailed in the provided results, standard techniques include:
 - Conductivity Method: Involves measuring the electrical conductivity of surfactant solutions at varying concentrations. A distinct change in the slope of conductivity versus concentration marks the CMC.[19]
 - Fluorescence Polarization: Utilizes a fluorescent probe that exhibits different polarization characteristics when in the aqueous environment versus the hydrophobic micellar core. A sharp change in polarization indicates micelle formation.[18]
- Acid Value: This parameter reflects the amount of free acidic species. It is determined by titrating a solution of the sample (e.g., in an isopropanol/water mixture at 70°C) with a standardized solution of a base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH).[16][17]

Functional Role and Mechanism of Action

As an anionic O/W emulsifier, **potassium cetyl phosphate** stabilizes emulsions through two primary mechanisms: the formation of a steric barrier and electrostatic repulsion.[4]

- Adsorption at the Interface: The hydrophobic cetyl (C16) tail of the molecule embeds itself into the oil droplet, while the hydrophilic potassium phosphate head group remains in the continuous aqueous phase.[4]
- Electrostatic Repulsion: The phosphate groups impart a negative charge on the surface of the oil droplets. This leads to electrostatic repulsion between adjacent droplets, preventing them from coalescing and thereby ensuring the stability of the emulsion.[4]
- Liquid Crystal Formation: At higher concentrations, **potassium cetyl phosphate** can form lamellar liquid crystalline structures that mimic the skin's natural lipid barrier.[4] This not only enhances emulsion stability but also contributes to improved skin hydration and biocompatibility.[1][4]

Mechanism of O/W Emulsion Stabilization.

This unique combination of properties makes **potassium cetyl phosphate** an exceptionally versatile and robust emulsifier, suitable for stabilizing challenging formulations such as high-SPF sunscreens and systems containing a broad range of active pharmaceutical ingredients.[11][20][21] Its use can lead to emulsions with small particle sizes, which enhances stability and provides a desirable aesthetic feel.[1]

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